

Diisooctyl maleate chemical structure and properties

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Compound of Interest

Compound Name: Diisooctyl maleate

Cat. No.: B074544

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Diisooctyl Maleate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisooctyl maleate (DIOM) is an organic compound belonging to the class of dialkyl maleates. It is the diester of maleic acid and isooctyl alcohol. Primarily, DIOM serves as a versatile comonomer in the synthesis of various polymers and as a plasticizer, enhancing the flexibility and durability of materials.^[1] Its applications span across the manufacturing of latex paints, adhesives, and coatings.^{[1][2]} This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and characterization of **diisooctyl maleate**.

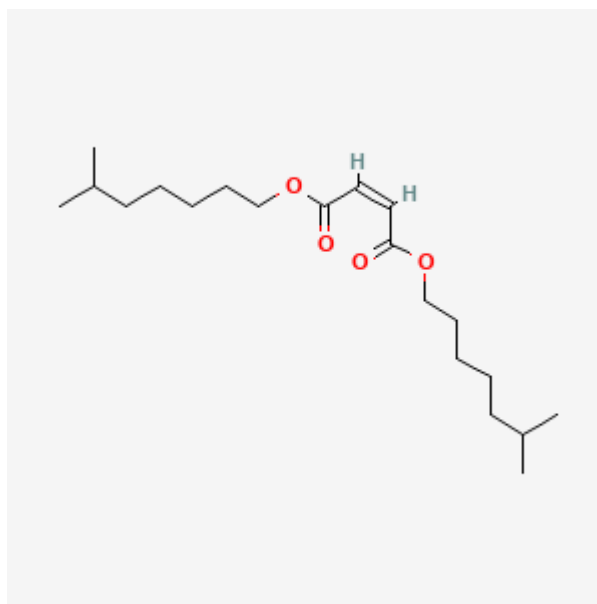
Chemical Structure and Properties

Diisooctyl maleate is characterized by a central carbon-carbon double bond in a cis configuration, flanked by two carboxylate groups, each esterified with an isooctyl group. The isooctyl group is a branched eight-carbon alkyl chain.

Chemical Identity

Identifier	Value
IUPAC Name	bis(6-methylheptyl) (2Z)-but-2-enedioate
Synonyms	Diisooctyl maleate, DIOM, Maleic acid, diisooctyl ester, 2-Butenedioic acid (Z)-, diisooctyl ester, RC Comonomer DIOM[3]
CAS Number	1330-76-3[3]
Molecular Formula	C ₂₀ H ₃₆ O ₄ [3]
Molecular Weight	340.50 g/mol [3]

Chemical Structure



Physical Properties

Property	Value
Appearance	Colorless to pale yellow, oily transparent liquid[1]
Odor	Ester-like
Boiling Point	203 °C at 0.67 kPa
Freezing Point	-50 °C
Density	0.944 g/cm ³
Flash Point	170 °C (open cup)
Solubility	Insoluble in water, miscible with ether[1]
Refractive Index	1.4535
Viscosity	17 mPa·s at 23 °C

Chemical Properties

Diisooctyl maleate is a relatively stable compound under standard conditions. As a monomer, it can undergo polymerization with other monomers such as vinyl acetate and acrylates. The presence of the double bond allows for addition reactions. It is also a key intermediate in the synthesis of other chemicals, including surfactants.[1]

Experimental Protocols

Synthesis of Diisooctyl Maleate via Esterification

A common method for the synthesis of **diisooctyl maleate** is the esterification of maleic anhydride with isooctyl alcohol.[3]

Materials:

- Maleic Anhydride
- Isooctyl Alcohol
- Toluene (solvent)

- p-Toluenesulfonic acid (catalyst)

Procedure:

- In a reaction vessel equipped with a stirrer, condenser, and temperature controller, combine maleic anhydride and isooctyl alcohol.
- Add toluene to the mixture to act as a solvent.
- Introduce a catalytic amount of p-toluenesulfonic acid.
- Heat the reaction mixture to a temperature of 115 °C and maintain for 3 hours with continuous stirring.
- After the initial reaction, increase the temperature to 185-205 °C and continue the reaction for an additional 5 hours to drive the dual-esterification to completion.
- Monitor the progress of the reaction by techniques such as thin-layer chromatography (TLC).
- Upon completion, cool the mixture to 60 °C.
- The crude **diisooctyl maleate** can be purified by filtration to remove the catalyst, followed by vacuum distillation to remove unreacted starting materials and solvent.

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